1,2,3,4-tetrachlorocyclopentane spectroscopic data

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Compound of Interest

Compound Name:	*1,2,3,4-Tetrachloroyclopentane*
CAS No.:	*1122-14-1*
Cat. No.:	*B072234*

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An In-Depth Technical Guide to the Spectroscopic Characterization of 1,2,3,4-Tetrachlorocyclopentane

Abstract This technical guide provides a comprehensive analysis of the spectroscopic signatures and stereochemical complexity of 1,2,3,4-tetrachlorocyclopentane (CAS 1122-14-1).[1] Primarily utilized as a high-value intermediate in the synthesis of octachlorocyclopentene and subsequent fluorinated derivatives (e.g., octafluorocyclopentene), this compound presents unique challenges in structural elucidation due to its multiple chiral centers.[1] This document details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometric (MS) profiles of the molecule, supported by mechanistic synthesis protocols and stereochemical logic.

Introduction: The Stereochemical Scaffold

1,2,3,4-Tetrachlorocyclopentane is a cyclic alkane featuring four vicinal chlorine substituents.[1][2] Its utility in drug development and materials science lies in its rigid aliphatic backbone, which serves as a scaffold for generating dense stereochemical arrays.[1]

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The molecule possesses four contiguous chiral centers (C1, C2, C3, C4).[1][3] Unlike cyclohexane derivatives, the cyclopentane ring adopts a flexible "envelope" or "half-chair" conformation to minimize torsional strain and eclipsing interactions between the large chlorine atoms.[1] This conformational mobility complicates the spectroscopic analysis, requiring a rigorous understanding of symmetry and isomerism.

Stereochemical Analysis & Isomerism

The chlorination of cyclopentene typically yields a mixture of stereoisomers. Understanding the symmetry elements of these isomers is prerequisite to interpreting the NMR data.

- All-cis isomer: Possesses a plane of symmetry (

) bisecting the C5 methylene group. This renders the molecule meso (achiral).

- Trans isomers: Various combinations (e.g., 1,3-cis-2,4-trans) reduce symmetry, potentially creating chiral pairs (enantiomers) that are distinguishable only in chiral environments or via specific optical rotation measurements.[1]

Stereochemical Logic Flow

The following diagram illustrates the logical pathway to determine the stereochemical relationship and expected NMR signal multiplicity for the isomers.

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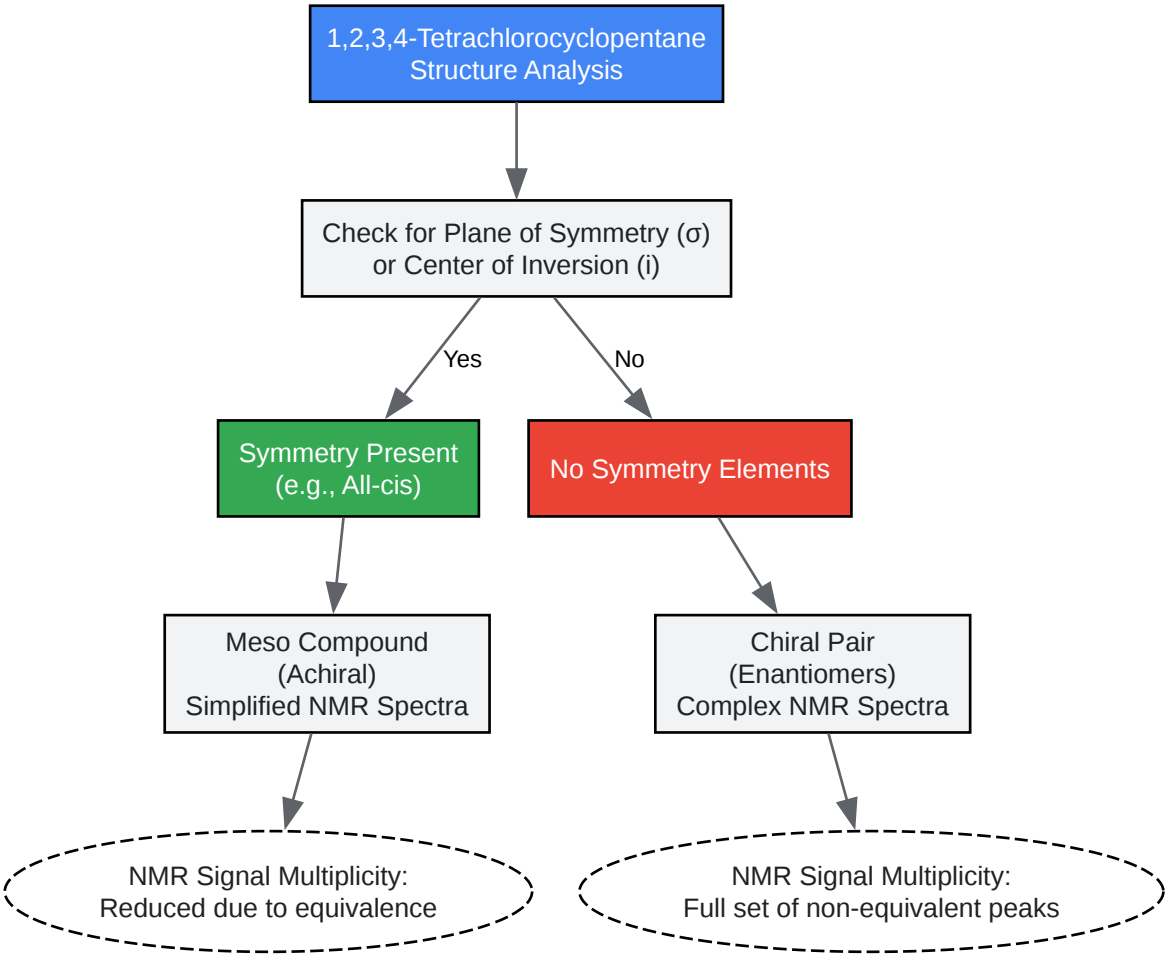

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Caption: Logic flow for determining stereochemical nature and NMR complexity based on molecular symmetry elements.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum of 1,2,3,4-tetrachlorocyclopentane is defined by the chemical environment of the methine (CH-Cl) and methylene (CH

) protons.[1]

Table 1: Representative

H and

C NMR Data Note: Exact shifts vary by solvent and specific isomer conformation. Values below are representative of chlorinated cyclopentyl systems.

Nucleus	Moiety	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Structural Insight
H	CH-Cl	4.20 – 4.80	Multiplet (dd or ddd)	Hz	Deshielded by electronegative Cl.[1] Vicinal coupling depends on dihedral angle (Karplus).
H	CH (C5)	2.40 – 2.90	Multiplet	Hz	Diastereotopic protons in chiral isomers; equivalent in symmetric meso forms.[1]
C	C-Cl	60.0 – 65.0	Singlet	-	Carbon directly attached to Chlorine.
C	CH	35.0 – 40.0	Singlet	-	Ring methylene carbon.[1]

Mechanistic Insight: The multiplicity of the methine protons is governed by the Karplus equation, which relates the vicinal coupling constant (

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) to the dihedral angle (

).

- Cis-protons (dihedral angle ~0°) typically exhibit smaller coupling constants (

  Hz) in 5-membered rings compared to trans-protons, though ring puckering can distort these angles significantly.[1]

- Self-Validation: If the integral ratio of the 4.2-4.8 ppm region to the 2.4-2.9 ppm region is exactly 2:1 (4H:2H), the molecular formula is consistent.[1]

Mass Spectrometry (MS)

Mass spectrometry provides definitive confirmation of the tetrachloro- substitution pattern via the characteristic isotopic abundance of Chlorine (

Cl :

Cl

3:1).

Isotopic Cluster Analysis (Molecular Ion [M]

): For C

H

Cl

(MW

208 Da), the molecular ion cluster will exhibit a specific intensity pattern due to the combinatorics of chlorine isotopes.

- M+0 (

  Cl

  ): 100% (Relative Base)

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- M+2 (

  Cl

  Cl

  ): ~130%
- M+4 (

  Cl

  Cl

  ): ~65%
- M+6 (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  Cl

  Cl

  ): ~14%
- M+8 (

  Cl

  ): ~1%

Fragmentation Pathway:

- [M]

  [M-Cl]

  : Loss of a radical chlorine atom (m/z ~173).[1]
- [M-Cl]

  [M-HCl]

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: Elimination of HCl to form a conjugated diene system (m/z ~137).[1]

- Retro-Diels-Alder: Though less common in saturated systems, thermal conditions in GC-MS may induce cracking of the ring.[1]

Infrared Spectroscopy (FT-IR)

- C-H Stretch: 2950 – 2850 cm

  (Aliphatic C-H).[1]

- C-Cl Stretch: 600 – 800 cm

  .[1] This region is critical.[1] Multiple bands typically appear due to the different vibrational modes of the four C-Cl bonds.

- Ring Breathing: ~900 – 1100 cm

  .[1]

Experimental Protocols

Synthesis of 1,2,3,4-Tetrachlorocyclopentane

This protocol describes the controlled chlorination of cyclopentene.[1][4] This is an exothermic addition reaction requiring careful thermal management to prevent runaway polymerization or over-chlorination to octachlorocyclopentene.[1]

Reagents:

- Cyclopentene (CAS 142-29-0)[1]
- Chlorine gas (Cl

)

- Solvent: CCl

  or CHCl

  (Optional, for heat dissipation)[1]

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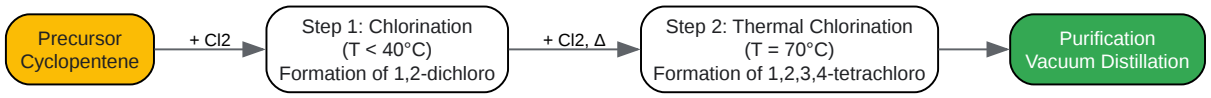
Workflow:



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Caption: Step-wise chlorination workflow for the synthesis of 1,2,3,4-tetrachlorocyclopentane.

Detailed Procedure:

- Setup: Equip a multi-neck round-bottom flask with a mechanical stirrer, a gas inlet tube (subsurface), a thermometer, and a reflux condenser connected to a caustic scrubber (NaOH) to neutralize HCl off-gas.
- Initial Chlorination: Charge the flask with cyclopentene. Cool to 0-10°C. Introduce Cl

  gas slowly.[1] The reaction is rapid; 1,2-dichlorocyclopentane is formed initially.[1]
- Second Stage: Increase the temperature to 70°C. Continue Cl

  sparging. The reaction shifts from simple addition to substitution/addition mechanisms.
  - Critical Control Point: Do not exceed 100°C, as this favors the formation of hexachloro- and octachlorocyclopentene derivatives [1].[1]
- Monitoring: Monitor the reaction progress via GC-MS. Look for the disappearance of the di-chloro peak and the emergence of the tetra-chloro cluster (m/z 208).
- Work-up: Purge the system with N

  to remove residual Cl

  and HCl.
- Purification: Distill the crude oil under reduced pressure. 1,2,3,4-tetrachlorocyclopentane has a higher boiling point than the dichloro intermediate but lower than the perchlorinated species.[1]

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Analytical Method Validation

To ensure data integrity during characterization:

- Solvent Selection: Use CDCl

  for NMR.[1] Ensure the solvent is acid-free (filter through basic alumina if necessary) to prevent acid-catalyzed isomerization or degradation.[1]

- Relaxation Delay (d1): Set d1

  5 seconds for

  C NMR quantitative integration to account for the slow relaxation of chlorinated carbons.

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